

Application Note & Synthesis Protocol: 4-Chloro-2-(phenylamino)thiazole-5-carbaldehyde

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Compound of Interest

Compound Name:	4-Chloro-2-(phenylamino)thiazole-5-carbaldehyde
CAS No.:	126193-27-9
Cat. No.:	B146378

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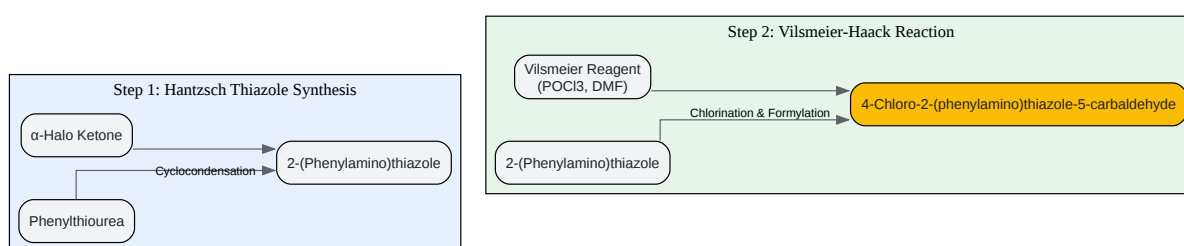
For Researchers, Scientists, and Drug Development Professionals

Introduction: The Significance of Substituted Thiazoles

The thiazole nucleus is a cornerstone in medicinal chemistry, forming the scaffold of numerous compounds with a broad spectrum of biological activities.^{[1][2]} The unique structural features of the thiazole ring allow for diverse substitutions, leading to a rich chemical space for drug discovery and development. Among these, **4-chloro-2-(phenylamino)thiazole-5-carbaldehyde** is a key intermediate, providing a versatile platform for the synthesis of more complex bioactive molecules. The presence of a chloro group at the 4-position and a carbaldehyde at the 5-position offers reactive handles for further chemical modifications, while the 2-(phenylamino) group can be tailored to modulate the pharmacological profile of the final compounds. This document provides a comprehensive guide to the synthesis of this important building block, detailing the underlying chemical principles and a step-by-step laboratory protocol.

Synthetic Strategy: A Two-Step Approach

The synthesis of **4-chloro-2-(phenylamino)thiazole-5-carbaldehyde** is most effectively achieved through a two-step process. The initial step involves the construction of the 2-(phenylamino)thiazole core via the well-established Hantzsch thiazole synthesis. This is followed by a Vilsmeier-Haack reaction, which accomplishes both chlorination at the 4-position and formylation at the 5-position of the thiazole ring in a single pot.



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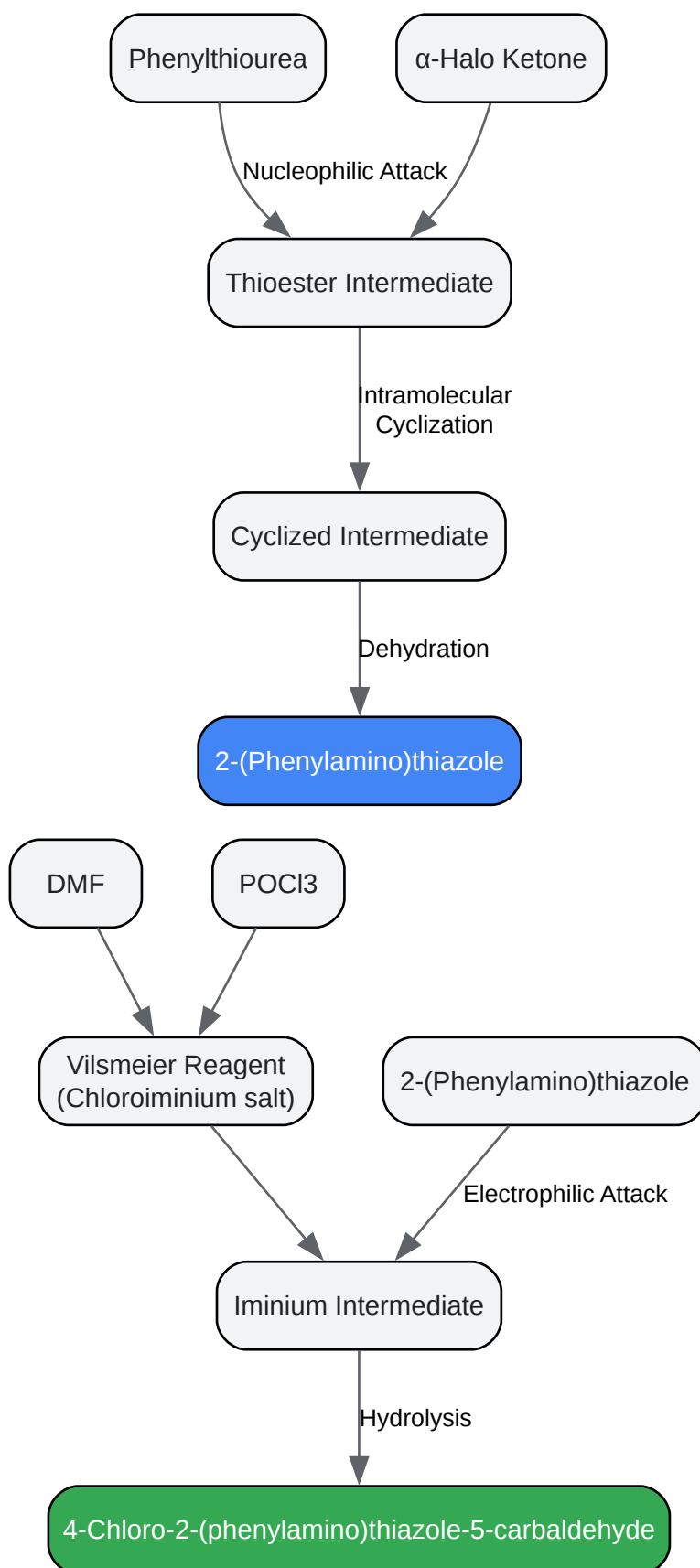
Figure 1: Overall synthetic strategy for **4-chloro-2-(phenylamino)thiazole-5-carbaldehyde**.

Part 1: Synthesis of 2-(Phenylamino)thiazole

The Hantzsch thiazole synthesis is a classic and reliable method for the formation of the thiazole ring.^[2] It involves the cyclocondensation reaction between a thioamide (in this case, phenylthiourea) and an α -haloketone.

Reaction Mechanism

The reaction proceeds through an initial nucleophilic attack of the sulfur atom of phenylthiourea on the α -carbon of the halo-ketone, followed by an intramolecular cyclization and subsequent dehydration to yield the 2-(phenylamino)thiazole.



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Sources

- [1. bepls.com \[bepls.com\]](#)
- [2. derpharmachemica.com \[derpharmachemica.com\]](#)
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